

Safeguarding Your Research: A Comprehensive Guide to Handling 2,3-Dibromopropene

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Compound of Interest

Compound Name: 2,3-Dibromopropene

Cat. No.: B1205560

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **2,3-Dibromopropene**, a halogenated organic compound utilized in various synthetic applications.

2,3-Dibromopropene (CAS No. 513-31-5) is a colorless to pale yellow liquid with a pungent odor.^[1] It is recognized as a combustible liquid that is harmful if swallowed or inhaled and causes serious eye damage and skin irritation.^{[2][3]} Due to its hazardous nature, strict adherence to safety protocols is crucial.

Immediate Safety and Hazard Information

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[3][4]}
- H332: Harmful if inhaled.^{[3][4]}
- H315: Causes skin irritation.^[2]
- H318: Causes serious eye damage.^{[2][3][4]}
- H227: Combustible liquid.^[2]

Signal Word: Danger^{[2][3]}

This chemical is a lachrymator, meaning it can cause tearing, and may lead to chemical conjunctivitis and corneal damage.[5] Inhalation can irritate the respiratory tract and may cause central nervous system depression at high concentrations.[5]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2,3-Dibromopropene**.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling/Weighing	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield is also recommended. [3] [5]	Impervious chemical-resistant gloves (e.g., Butyl rubber).	Lab coat, closed-toe shoes.	Use in a well-ventilated area or under a chemical fume hood.
Preparing Solutions/Transfers	Chemical safety goggles and a face shield.	Impervious chemical-resistant gloves.	Chemical-resistant apron or coveralls over a lab coat.	Work should be performed in a certified chemical fume hood.
Spill Cleanup	Chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	Chemical-resistant suit or coveralls.	A full-face respirator with an appropriate cartridge (e.g., type ABEK (EN14387)) is necessary if exposure limits are exceeded or if ventilation is inadequate. [6]
Heating or Reactions	Chemical safety goggles and a face shield.	Impervious chemical-resistant gloves.	Flame-retardant lab coat or chemical-resistant suit.	All operations should be conducted within a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical to minimize exposure and ensure safety.

1. Engineering Controls and Preparation:

- Always work in a well-ventilated area.^[5] The primary engineering control should be a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.^[5]^[7]
- Before starting, ensure all necessary PPE is available and in good condition.

2. Handling and Use:

- Avoid contact with eyes, skin, and clothing.^[5]
- Do not eat, drink, or smoke in the work area.^[3]
- Keep the container tightly closed when not in use.^[5]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.^[5]
- Ground and bond containers when transferring material to prevent static discharge.

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[1]^[5]
- Store away from incompatible substances such as strong acids and bases.^[7]
- For product quality, refrigeration may be recommended.^[7]

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is a mandatory component of safe laboratory practice.

Emergency Procedures:

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3] [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [3] [5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation. [3] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [5]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish. [8] Wear a self-contained breathing apparatus (SCBA) and full protective gear. [5]
Spill	Evacuate the area. Remove all sources of ignition. [5] Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal. [5] Provide ventilation.

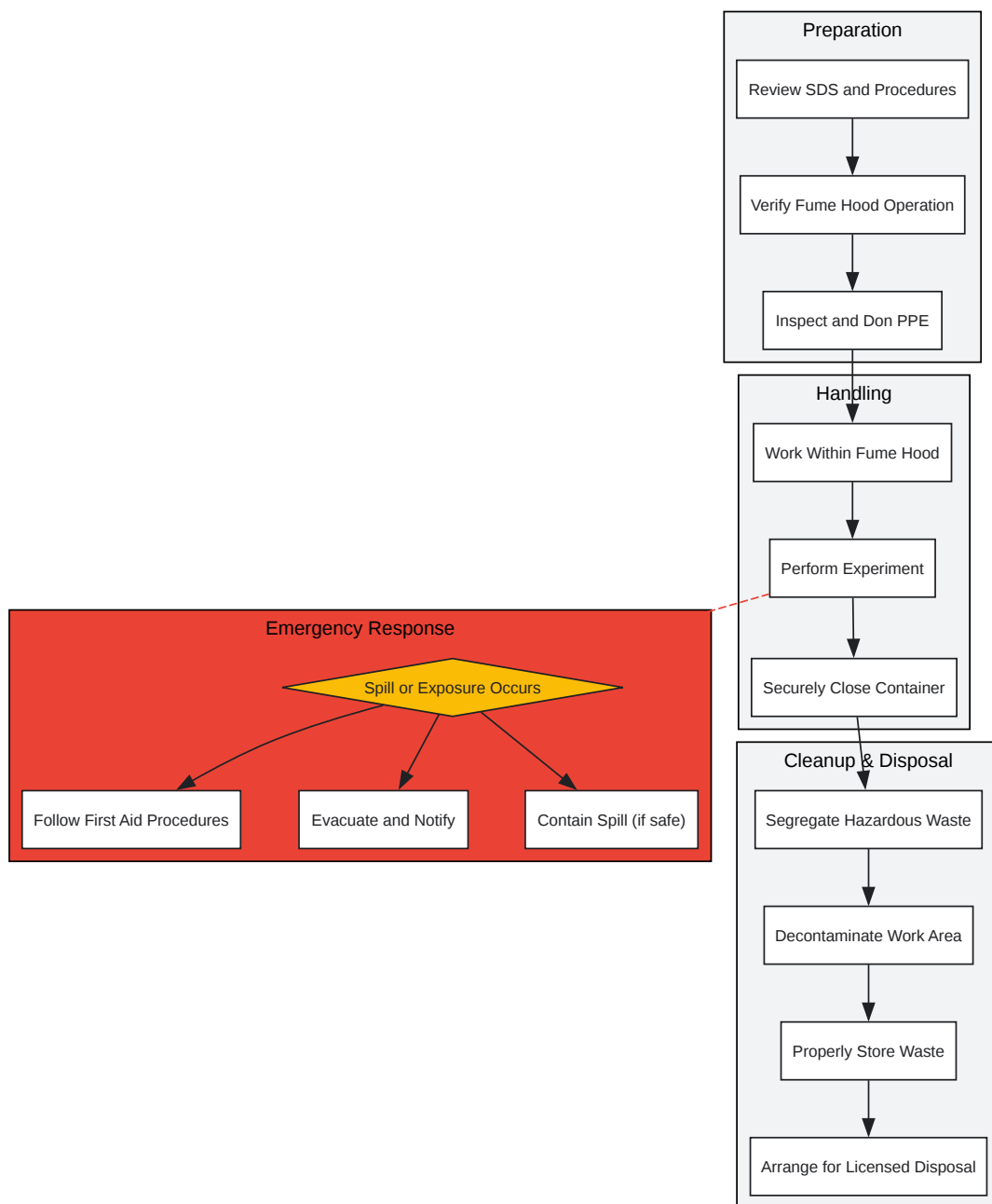
Disposal Plan:

- **Waste Generation:** All materials contaminated with **2,3-Dibromopropene**, including gloves, absorbent materials, and empty containers, must be treated as hazardous waste.
- **Container Management:** Do not reuse empty containers as they may retain product residue. [5] They should be triple-rinsed with a suitable solvent and the rinsate collected as hazardous waste.
- **Disposal Method:** Dispose of contents and container in accordance with local, state, and federal regulations.[3] This typically involves incineration in a licensed hazardous waste facility.[8] Contact a licensed professional waste disposal service.[8]

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,3-Dibromopropene**.

Workflow for Safe Handling of 2,3-Dibromopropene

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2,3-Dibromopropene**.

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